

Aleglitazar solubility issues and solutions

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Compound of Interest

Compound Name: *Aleglitazar*

Cat. No.: *B1664505*

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Aleglitazar Technical Support Center

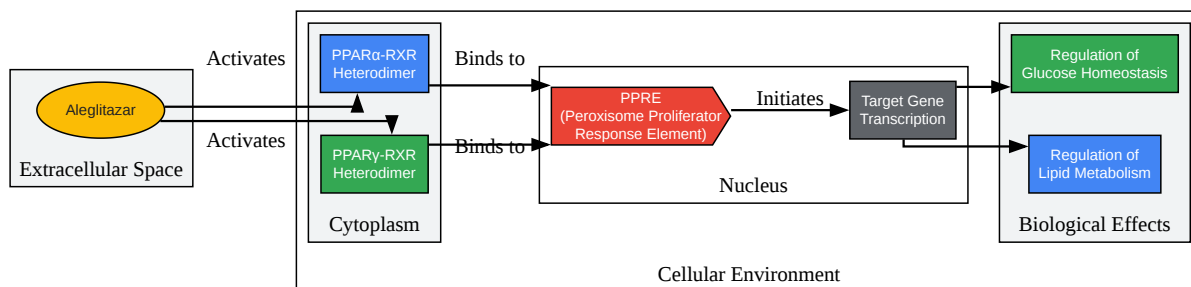
Welcome to the technical support center for **aleglitazar**. This resource is designed to assist researchers, scientists, and drug development professionals in overcoming challenges related to the solubility of **aleglitazar** during their experiments. Here you will find troubleshooting guides, frequently asked questions (FAQs), detailed experimental protocols, and key data to support your work with this dual PPAR α / γ agonist.

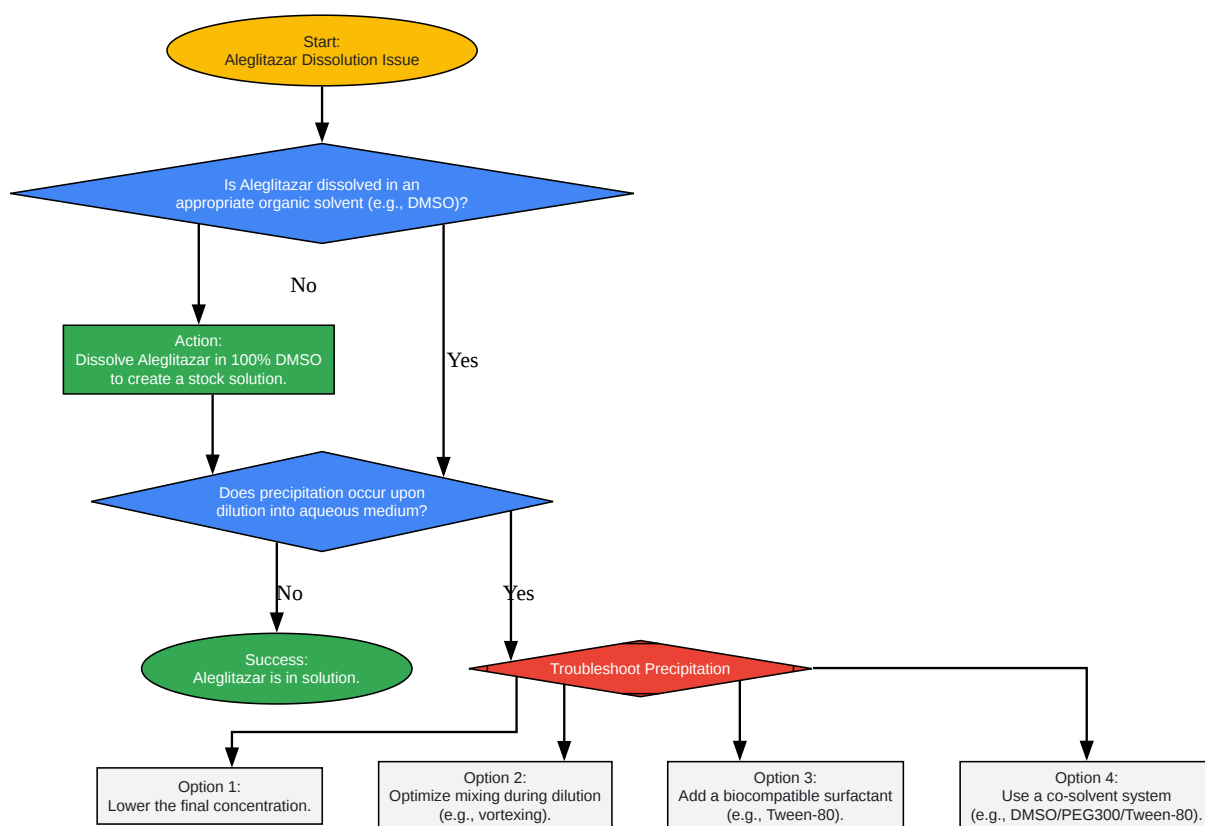
Frequently Asked Questions (FAQs)

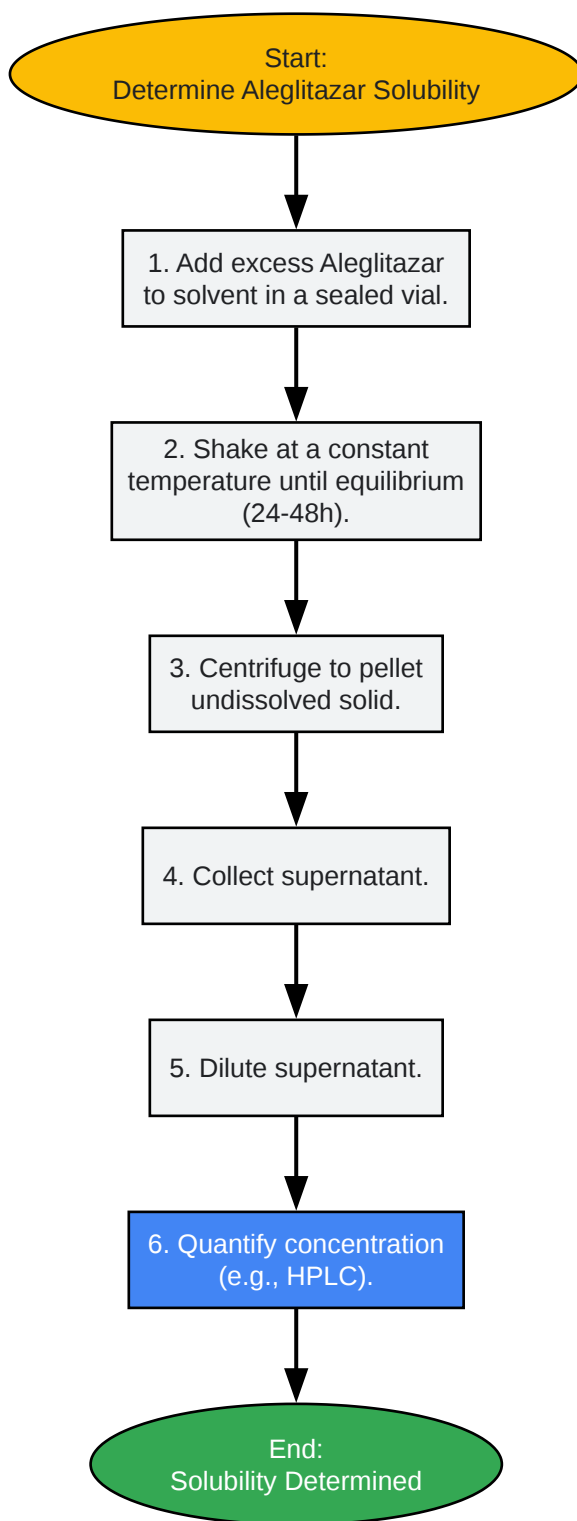
Q1: What is **aleglitazar** and what is its mechanism of action?

Aleglitazar is a dual agonist for both peroxisome proliferator-activated receptor alpha (PPAR α) and peroxisome proliferator-activated receptor gamma (PPAR γ).^{[1][2]} As an agonist, it binds to and activates these receptors. The activation of PPAR α primarily regulates lipid metabolism, while PPAR γ activation is mainly involved in glucose homeostasis and insulin sensitivity.^[1] This dual action allows **aleglitazar** to potentially address both dyslipidemia and hyperglycemia, which are characteristic features of type 2 diabetes.^[1]

Below is a diagram illustrating the signaling pathway of **aleglitazar**.







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References

- 1. Alectazar | C₂₄H₂₃NO₅S | CID 10274777 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. go.drugbank.com [go.drugbank.com]
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